

Technical Guide: Physicochemical Properties & Synthesis of 6-Monodeoxy-6-monoiodo- -cyclodextrin

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Compound of Interest

Compound Name: 6-Monodeoxy-6-monoiodo-beta-cyclodextrin

Cat. No.: B1641727

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Executive Summary

6-Monodeoxy-6-monoiodo-

-cyclodextrin (referred to herein as

-CD-I) is a selectively functionalized cyclodextrin derivative where a single primary hydroxyl group at the C6 position is replaced by an iodine atom. This modification breaks the

symmetry of the native molecule and introduces a highly reactive electrophilic center.

For drug development professionals,

-CD-I is not merely a final product but a strategic intermediate. The iodine atom serves as an excellent leaving group (superior to tosylates in many nucleophilic substitutions), enabling the precise attachment of functional moieties—such as azides, amines, or thiols—required for targeted drug delivery systems, antibody-drug conjugates (ADCs), and surface immobilization.

Structural Identity & Physicochemical Profile[1][2][3][4]

Unlike native

-cyclodextrin, which is hydrophilic and symmetric,

-CD-I possesses an amphiphilic character due to the hydrophobic iodine atom on the primary rim.

Key Chemical Metrics

Property	Specification	Notes
Molecular Formula		One -OH (Da) replaced by -I (Da).
Molecular Weight	1244.9 g/mol	Native -CD is ~1135 g/mol .
Appearance	White to off-white powder	Crystalline or amorphous depending on drying.[1]
Melting Point	175–180 °C (Dec)	Decomposes with browning (iodine liberation).
Regioselectivity	C6 (Primary Rim)	Substitution occurs exclusively at the primary face due to steric accessibility.

Solubility & Stability Profile

Understanding the solubility differential between

-CD-I and native

-CD is critical for purification.

- Water Solubility:Reduced. While native

-CD has a solubility of ~18.5 mg/mL (at 25°C),

-CD-I is significantly less soluble (< 10 mg/mL). This property is exploited during purification; the product can be recrystallized from water/methanol mixtures where native CD remains in solution or the derivative precipitates preferentially.

- Organic Solvents: Highly soluble in DMF (Dimethylformamide) and DMSO (Dimethyl sulfoxide). Insoluble in Acetone, Ethanol, and Methanol (used as precipitants).
- Stability:
 - Light Sensitivity: The C-I bond is photosensitive. Prolonged exposure to light causes homolytic cleavage, liberating iodine (turning the sample yellow/brown). Storage: Amber vials, -20°C, under Argon.
 - Hydrolysis: Stable at neutral pH. Susceptible to nucleophilic attack at high pH ().

Synthesis Strategy: The Gadelle & Defaye Protocol

The most authoritative method for synthesizing

-CD-I is the direct halogenation strategy pioneered by Gadelle and Defaye (1991). This method utilizes a Vilsmeier-Haack type mechanism using Triphenylphosphine (

) and Iodine (

).

Reaction Mechanism

- Activation:

reacts with

to form the diiodotriphenylphosphorane adduct (

).

- Coordination: The adduct coordinates selectively with the primary hydroxyls (C6) of the cyclodextrin due to steric constraints at the secondary rim (C2/C3).
- Substitution: Iodide (

) displaces the activated oxy-phosphonium intermediate via an

mechanism, resulting in inversion of configuration (though C6 is not a chiral center, the geometry changes).

Experimental Protocol

- Safety Note: Iodine vapors are toxic. Work in a fume hood.

- Reagents:

-Cyclodextrin (dried),

(15 eq),

(15 eq), Anhydrous DMF.

Step-by-Step Methodology:

- Drying: Dry native

-CD (

, vacuum,

) for 24 hours. Water acts as a competing nucleophile.

- Reagent Prep: Dissolve

in anhydrous DMF under Argon. Add

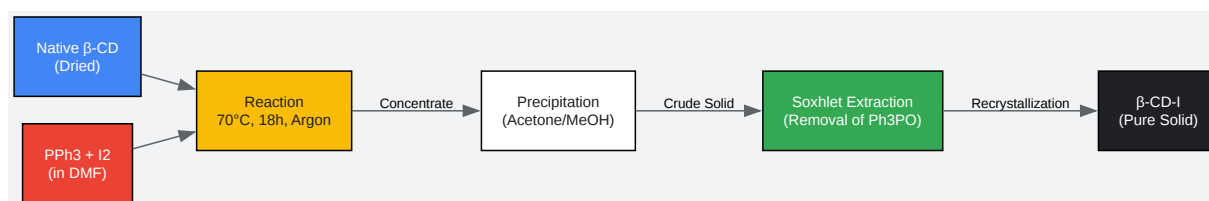
slowly over 10 minutes (Exothermic). Solution turns dark brown.

- Addition: Add dried

-CD to the mixture.

- Reaction: Heat to 70°C for 18–24 hours under Argon.
- Quenching: Concentrate DMF to half volume under reduced pressure.
- Precipitation: Pour the concentrate into a large excess of 3M Sodium Methoxide in Methanol (to destroy esters) or simply Acetone (to precipitate the crude CD).
- Purification (Critical): The crude solid contains massive amounts of Triphenylphosphine Oxide ().
 - Wash: Extensive washing with methanol.
 - Soxhlet: Extract the solid with Methanol or Acetone in a Soxhlet apparatus for 12 hours. The -CD-I remains in the thimble; impurities are extracted.
 - Recrystallization:[2][3] Dissolve in minimum hot water/MeOH mixture and cool slowly.

Synthesis Workflow Visualization



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Figure 1: Synthesis workflow for 6-monodeoxy-6-monoiodo-β-cyclodextrin emphasizing the critical purification step.

Characterization Framework

Validating the synthesis requires proving the loss of symmetry and the presence of the iodine atom.

Nuclear Magnetic Resonance (NMR)

- NMR (DMSO-
):
 - Symmetry Break: Native
-CD shows a simplified spectrum due to
symmetry.
-CD-I shows a complex multiplet pattern.
 - Diagnostic Signal: The H-6 protons on the substituted glucose unit shift significantly. While unsubstituted H-6 protons appear at ~3.6 ppm, the H-6 protons adjacent to Iodine () often shift upfield (shielding effect of heavy atom) or appear as a distinct multiplet around 3.2–3.4 ppm (depending on solvent and overlap).
- NMR:
 - The "Heavy Atom" Effect: This is the definitive test. The C-6 carbon attached to an Oxygen usually resonates at ~60 ppm. The C-6 carbon attached to Iodine shifts drastically upfield to ~7–10 ppm. This peak is unique and confirms iodination.

Mass Spectrometry (MALDI-TOF / ESI-MS)

- Target m/z : Look for
.
- Calculation:
 m/z .
- Note: Ensure you do not see peaks at

(Di-iodo) or

(Unreacted Native).

Functional Utility: The Reactivity Tree

-CD-I is rarely the end-point. It is the precursor to "Click" chemistry components and surface-active agents. The Iodine is a better leaving group than Tosylate (

) for steric reasons and reactivity in specific solvents.

Common Derivatizations

- Azidation (

)

): Reaction with

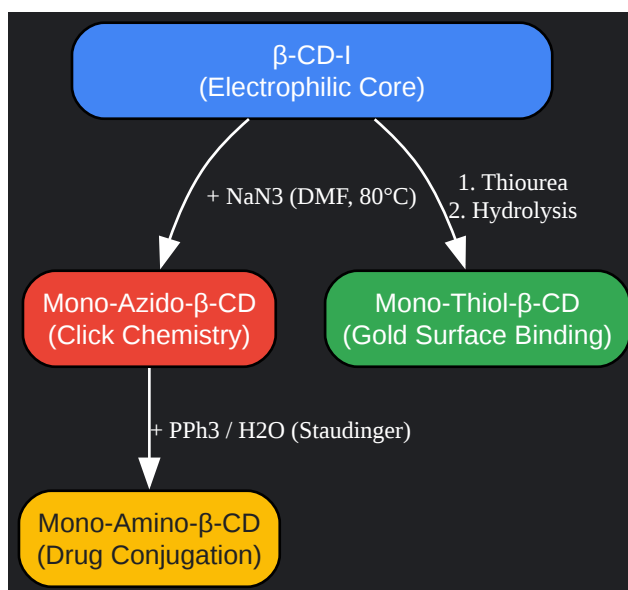
in DMF yields Mono-6-azido-

 -CD. This is the "Click Chemistry" staple (CuAAC reaction).
- Amination (Staudinger/Reduction): Reduction of the Azide (or direct reaction with ammonia/amines) yields Mono-6-amino-

-CD, essential for pH-sensitive drug release.
- Thiolation: Reaction with Thiourea followed by hydrolysis yields Mono-6-thio-

-CD, used for immobilization on Gold (Au) nanoparticles or surfaces (SAMs).

Reactivity Pathway Diagram



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Figure 2: Divergent synthesis pathways originating from the mono-iodo intermediate.

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